

Essential Safety and Disposal Procedures for 1D228 (Amphotericin B Mixture)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1D228

Cat. No.: B15601252

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper handling and disposal of laboratory chemicals are paramount to ensuring a safe work environment and maintaining regulatory compliance. This document provides detailed procedures for the safe disposal of the product identified as **1D228**, which corresponds to a Sigma-Aldrich product (A9528) containing Amphotericin B.^{[1][2][3]} This substance is a physiologically active compound and requires careful handling as a hazardous material.^[4]

Core Safety Information

Hazard Identification:

The product is classified as causing damage to organs through prolonged or repeated exposure.^{[1][4]} It is a combustible, acute toxic compound.^[1]

Precautionary Measures:

- P260: Do not breathe dust.^[4]
- P264: Wash skin thoroughly after handling.^[4]

- P270: Do not eat, drink or smoke when using this product.[4]
- P314: Get medical advice/attention if you feel unwell.[4]
- P501: Dispose of contents/container to an approved waste disposal plant.[4][5]

Quantitative Data Summary

Parameter	Value/Instruction	Source
Hazard Class	Specific target organ toxicity - repeated exposure, Category 1	[1][4]
Signal Word	Danger	[1][4]
Personal Protective Equipment	Dust mask type N95 (US), Eyeshields, Gloves	[1]
Storage Temperature	2-8°C	[1]
First Aid: Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Consult a physician.	[4]
First Aid: Eye Contact	Rinse out with plenty of water. Call an ophthalmologist. Remove contact lenses.	[4]
First Aid: Ingestion	Immediately make victim drink water (two glasses at most). Consult a physician.	[4]

Experimental Protocols: Safe Handling and Disposal Workflow

Adherence to a strict protocol is essential when handling and disposing of **1D228**. The following steps provide a clear guide for laboratory personnel.

Personal Protective Equipment (PPE)

Before handling the substance, ensure the following PPE is worn:

- **Gloves:** Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[4]
- **Eye Protection:** Wear safety glasses or goggles.[1]
- **Respiratory Protection:** A dust mask (type N95 or equivalent) is required when dusts are generated.[1]
- **Lab Coat:** A lab coat should be worn to protect clothing.

Step-by-Step Disposal Procedure

The primary directive for this product is disposal via an approved hazardous waste facility.[4]

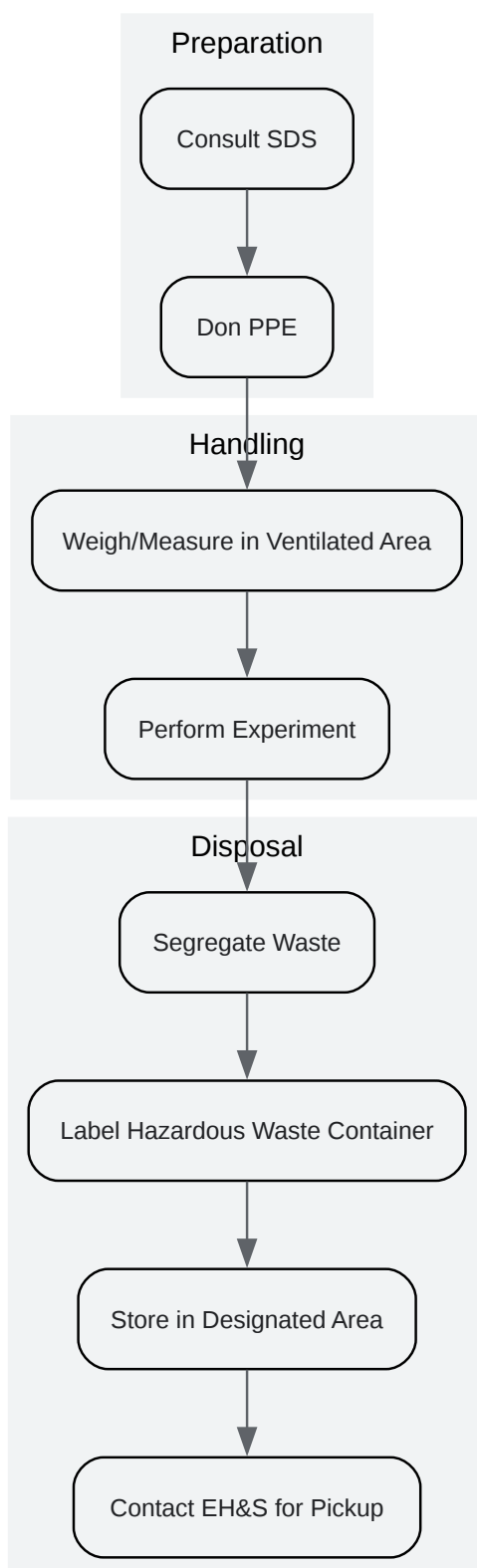
Do not dispose of this material down the drain or in regular trash.

- **Waste Collection:**
 - Collect waste material, including any unused product and contaminated disposables (e.g., pipette tips, gloves), in a designated, compatible, and clearly labeled hazardous waste container.[6][7]
 - It is best practice to use the original container for the disposal of the chemical if possible. If not, ensure the waste container is made of a material that does not react with the contents and has a secure, leak-proof cap.[7][8]
 - Keep the hazardous waste container closed except when adding waste.[6][8]
- **Labeling:**
 - Label the waste container clearly with "Hazardous Waste" and the chemical name ("Amphotericin B mixture").[6][7] Include the date when waste was first added.
- **Storage:**
 - Store the waste container in a designated, secure area, away from incompatible materials.[8]

- Utilize secondary containment, such as a lab tray, to capture any potential leaks.[8]
- Disposal Request:
 - Contact your institution's Environmental Health & Safety (EH&S) department or a licensed chemical waste disposal contractor to arrange for pickup and disposal.[8]
 - Follow all institutional and local regulations for hazardous waste disposal.
- Empty Container Disposal:
 - Empty containers that held this product must be treated as hazardous waste unless properly decontaminated.[4]
 - To decontaminate, triple-rinse the container with a suitable solvent. Collect the rinsate as hazardous waste.[6] After triple-rinsing, the container may be disposed of in the regular trash, but always confirm this with your local regulations.[6]

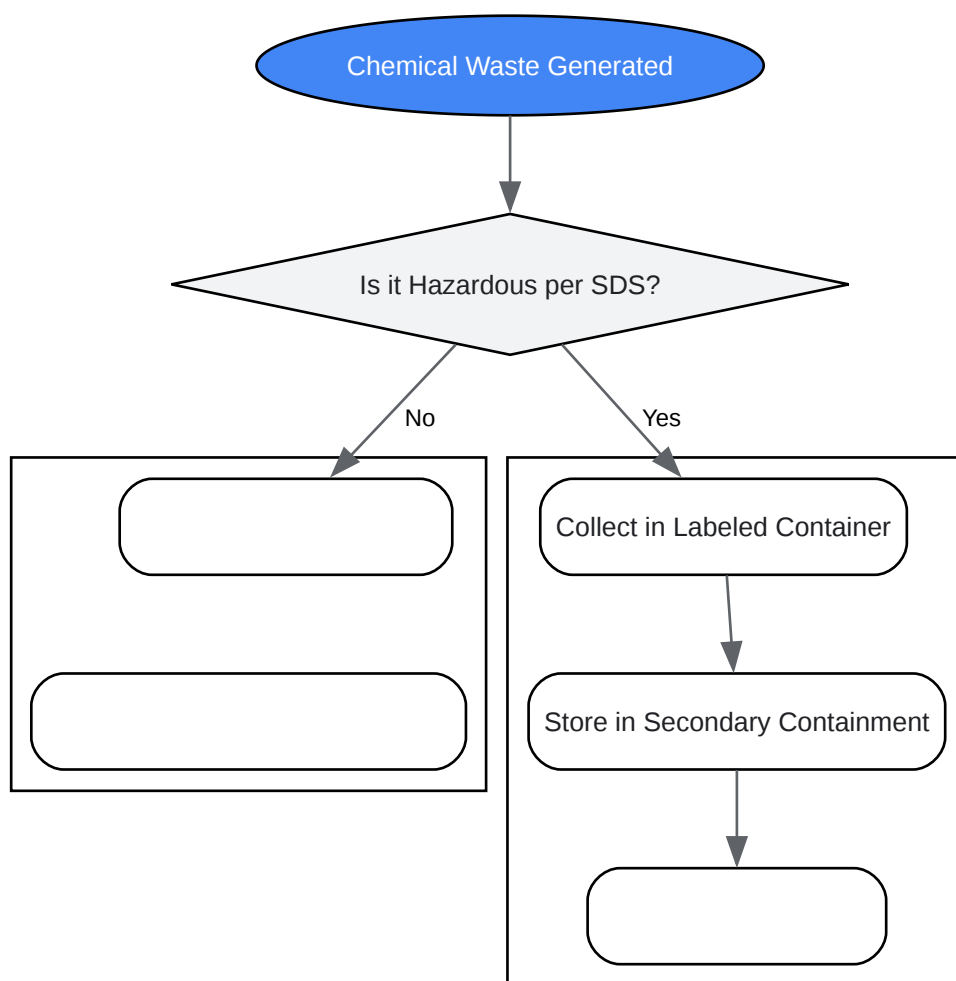
Visualized Workflows

The following diagrams illustrate the necessary workflows for handling and disposing of hazardous chemicals like **1D228**.



[Click to download full resolution via product page](#)

Caption: General workflow for safe chemical handling and disposal.



[Click to download full resolution via product page](#)

Caption: Decision-making process for chemical waste disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Amphotericin B solubilized powder, g-irradiated, BioXtra, cell culture mammalian 1397-89-3 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]

- [2. AMPHOTERICIN B SUPPL, powder, 100mg \[Sigma-A9528-100MG\] | Unicat \[unicat.msf.org\]](#)
- [3. Amphotericin B solubilized | Krackeler Scientific, Inc. \[krackeler.com\]](#)
- [4. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [5. eugiaus.com \[eugiaus.com\]](#)
- [6. campussafety.lehigh.edu \[campussafety.lehigh.edu\]](#)
- [7. Hazardous Waste Disposal Guide: Research Safety - Northwestern University \[researchsafety.northwestern.edu\]](#)
- [8. How to Store and Dispose of Hazardous Chemical Waste \[blink.ucsd.edu\]](#)
- [To cite this document: BenchChem. \[Essential Safety and Disposal Procedures for 1D228 \(Amphotericin B Mixture\)\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b15601252/docs#essential-safety-and-disposal-procedures-for-1d228-amphotericin-b-mixture\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check